

# Step-by-step synthesis protocol for 2-[(4-Nitrophenyl)carbamoyl]benzoic acid

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## Compound of Interest

Compound Name: 2-[(4-Nitrophenyl)carbamoyl]benzoic acid

Cat. No.: B179000

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## Synthesis Protocol for 2-[(4-Nitrophenyl)carbamoyl]benzoic acid

### Abstract

This document provides a detailed, step-by-step protocol for the synthesis of **2-[(4-Nitrophenyl)carbamoyl]benzoic acid**. This compound is of interest to researchers in drug development and medicinal chemistry as a potential intermediate or scaffold for novel therapeutic agents. The synthesis involves the nucleophilic acyl substitution reaction between phthalic anhydride and 4-nitroaniline. This protocol outlines the necessary reagents, equipment, procedure, and safety precautions.

### Principle

The synthesis of **2-[(4-Nitrophenyl)carbamoyl]benzoic acid** is achieved through the reaction of phthalic anhydride with 4-nitroaniline in a suitable solvent, such as glacial acetic acid. The reaction proceeds via a nucleophilic attack of the amino group of 4-nitroaniline on one of the carbonyl carbons of the phthalic anhydride ring. This leads to the opening of the anhydride ring and the formation of the corresponding phthalamic acid derivative.

### Reagents and Materials

Reagent/Material	Molecular Formula	Molecular Weight (g/mol)	Quantity	Supplier	CAS Number
Phthalic Anhydride	C <sub>8</sub> H <sub>4</sub> O <sub>3</sub>	148.12	1.48 g (10 mmol)	Sigma-Aldrich	85-44-9
4-Nitroaniline	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	138.12	1.38 g (10 mmol)	Acros Organics	100-01-6
Glacial Acetic Acid	CH <sub>3</sub> COOH	60.05	50 mL	Fisher Scientific	64-19-7
Deionized Water	H <sub>2</sub> O	18.02	As needed	In-house	7732-18-5
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	46.07	For recrystallization	Sigma-Aldrich	64-17-5

## Equipment

- 100 mL Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Magnetic stir bar
- Beakers
- Graduated cylinders
- Buchner funnel and flask
- Filter paper
- Melting point apparatus

- FT-IR Spectrometer
- NMR Spectrometer

## Experimental Protocol

- **Reaction Setup:** In a 100 mL round-bottom flask, combine phthalic anhydride (1.48 g, 10 mmol) and 4-nitroaniline (1.38 g, 10 mmol).
- **Solvent Addition:** Add 50 mL of glacial acetic acid to the flask.
- **Reaction:** Place a magnetic stir bar in the flask, attach a reflux condenser, and place the setup in a heating mantle. Heat the mixture to reflux with continuous stirring for 2 hours.
- **Precipitation:** After the reflux period, allow the reaction mixture to cool to room temperature. A precipitate should form.
- **Isolation of Product:** Pour the cooled mixture into a beaker containing 100 mL of cold deionized water to ensure complete precipitation of the product.
- **Filtration:** Collect the solid product by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid with cold deionized water (3 x 20 mL) to remove any remaining acetic acid and unreacted starting materials.
- **Drying:** Dry the crude product in a desiccator or a vacuum oven at 60-70°C to a constant weight.
- **Recrystallization (Optional):** For further purification, the crude product can be recrystallized from ethanol.

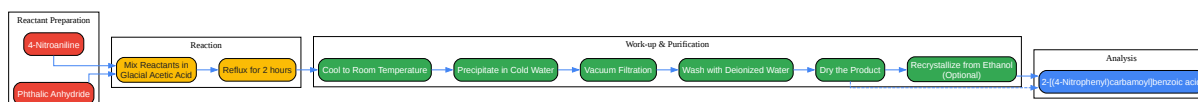
## Data Summary

Parameter	Value
Product Name	2-[(4-Nitrophenyl)carbamoyl]benzoic acid
Molecular Formula	C <sub>14</sub> H <sub>10</sub> N <sub>2</sub> O <sub>5</sub>
Molecular Weight ( g/mol )	286.24
Theoretical Yield (g)	2.86
Experimental Yield (g)	To be determined
Percent Yield (%)	To be determined
Melting Point (°C)	To be determined
Appearance	To be determined (likely a solid)

## Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Glacial acetic acid is corrosive and has a strong odor. Handle with care.
- 4-Nitroaniline is toxic and can be absorbed through the skin. Avoid direct contact.
- Phthalic anhydride is an irritant. Avoid inhalation of dust.
- Dispose of all chemical waste according to institutional guidelines.

## Visualization



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Caption: Experimental workflow for the synthesis of **2-[(4-Nitrophenyl)carbamoyl]benzoic acid**.

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